

Isolation and Identification of Novel Cadinane Derivatives: A Technical Guide

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Compound of Interest

Compound Name: Cadinane

Cat. No.: B1243036

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Abstract

Cadinane sesquiterpenoids, a diverse class of bicyclic natural products, have garnered significant attention within the scientific community due to their wide array of promising pharmacological activities. These activities include anti-inflammatory, cytotoxic, enzyme inhibitory, and antiviral effects. This technical guide provides a comprehensive overview of the methodologies for the isolation and structural elucidation of novel **cadinane** derivatives from various natural sources. It details experimental protocols for extraction, chromatographic separation, and spectroscopic identification. Furthermore, this guide summarizes recent findings on the biological activities of newly discovered **cadinane** derivatives, presenting quantitative data in structured tables and illustrating key signaling pathways modulated by these compounds.

Introduction

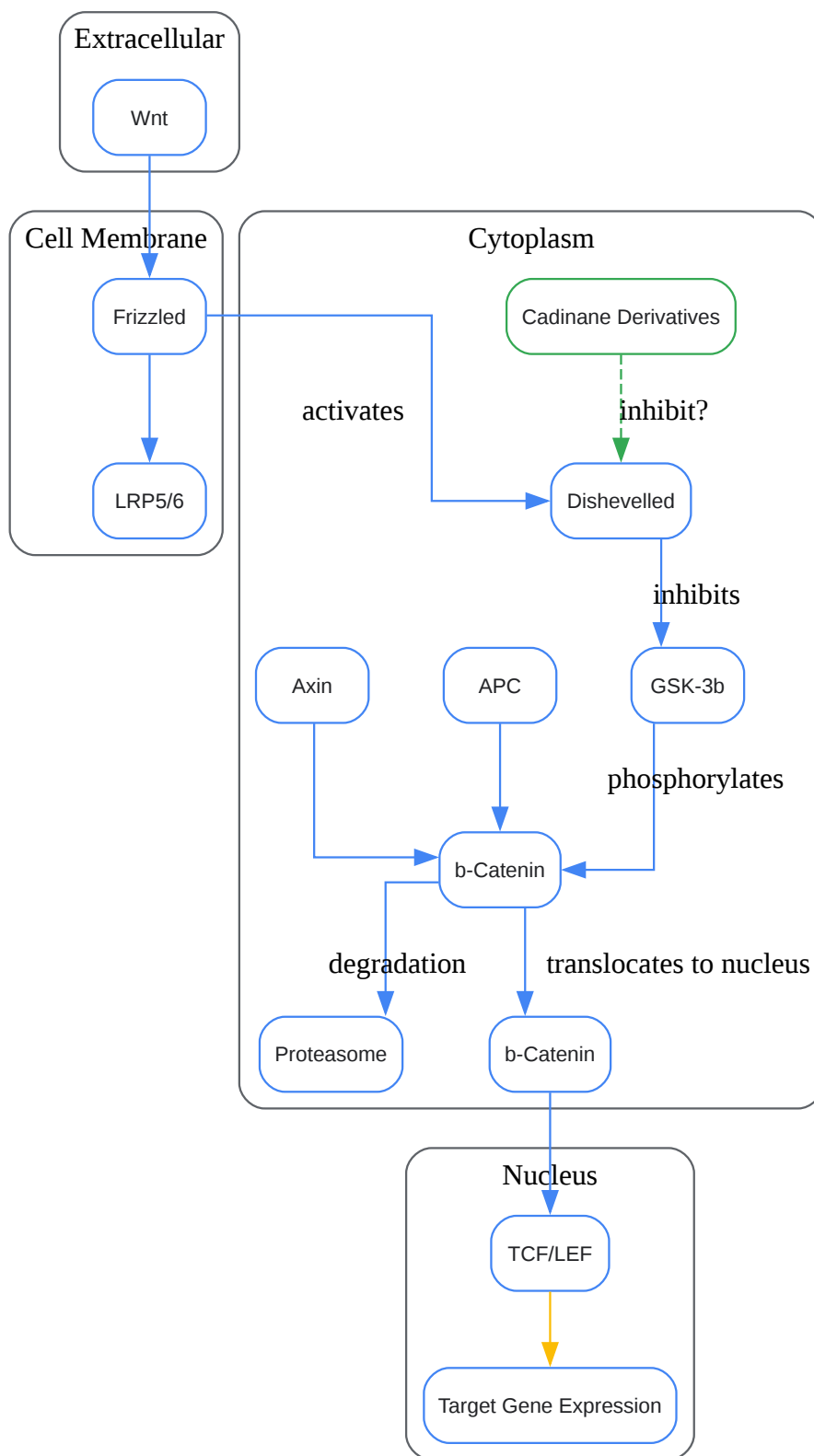
Cadinane sesquiterpenoids are characterized by a bicyclic carbon skeleton and are biosynthesized in a variety of organisms, including plants, fungi, and marine invertebrates.^{[1][2]} The structural diversity within this class of compounds, arising from variations in oxygenation patterns, stereochemistry, and side-chain modifications, contributes to their broad spectrum of biological activities.^[3] The discovery of novel **cadinane** derivatives with potent and selective pharmacological effects continues to drive research in natural product chemistry and drug

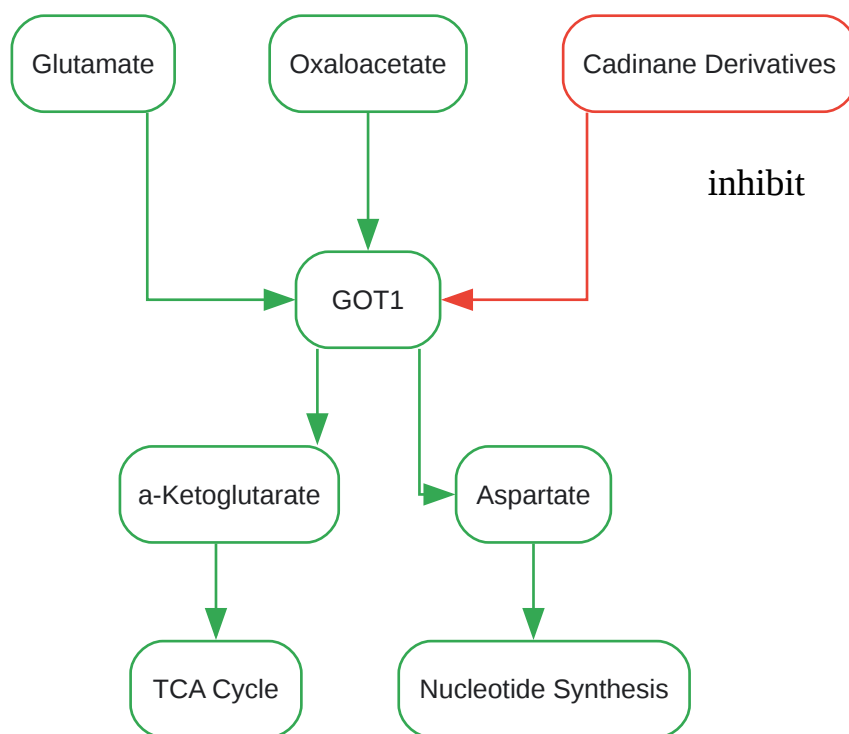
discovery. This guide aims to provide researchers with a detailed technical framework for the isolation, identification, and biological evaluation of these promising molecules.

Experimental Protocols

Isolation of Cadinane Derivatives

The isolation of **cadinane** derivatives from natural sources is a multi-step process that involves extraction, fractionation, and purification. The general workflow for this process is outlined below.





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References

- 1. Discovery of cadinane sesquiterpenoids as GOT1 inhibitors from *Penicillium* sp. HZ-5 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. cytotoxicity ic50 values: Topics by Science.gov [science.gov]
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